

avoiding MLN120B precipitation in working solutions

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Compound of Interest

Compound Name: MLN120B

Cat. No.: B1677339

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Technical Support Center: MLN120B

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the solubility and use of **MLN120B** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **MLN120B** stock solutions?

A1: The recommended solvent for preparing stock solutions of **MLN120B** is dimethyl sulfoxide (DMSO).^{[1][2][3][4]} It is important to use fresh, anhydrous DMSO as moisture can negatively impact the solubility of the compound.^[4]

Q2: What is the solubility of **MLN120B** in common solvents?

A2: The solubility of **MLN120B** varies across different solvents. Quantitative data from various sources is summarized in the table below.

Solvent	Solubility	Source
DMSO	>13.2 mg/mL	APExBIO[1]
DMSO	≥ 31 mg/mL (84.51 mM)	MedchemExpress[2]
DMSO	73 mg/mL (199.01 mM)	Selleck Chemicals[4]
DMSO	30 mg/mL	Cayman Chemical
Ethanol	≥8.53 mg/mL (with gentle warming and ultrasonic)	APExBIO[1]
Ethanol	5 mg/mL (13.63 mM)	Selleck Chemicals[5]
Water	Insoluble	Selleck Chemicals[4][5]
DMSO:PBS (pH 7.2) (1:1)	0.50 mg/mL	Cayman Chemical[6]

Q3: My **MLN120B** is precipitating out of my working solution. What can I do to prevent this?

A3: Precipitation of **MLN120B** in aqueous working solutions is a common issue due to its low water solubility. Here are several troubleshooting steps:

- Ensure the final DMSO concentration is low: When diluting your DMSO stock solution into an aqueous buffer or cell culture medium, ensure the final concentration of DMSO is kept to a minimum, ideally below 0.5%, to avoid cellular toxicity and reduce the chance of precipitation.[1]
- Perform serial dilutions: Instead of a single large dilution, perform a stepwise serial dilution of your stock solution. This gradual change in solvent composition can help keep the compound in solution.
- Use a pre-warmed medium: Adding the **MLN120B** stock solution to a pre-warmed (e.g., 37°C) aqueous medium can aid in solubility.[1]
- Gentle mixing: When preparing the working solution, mix gently by inversion or slow vortexing. Vigorous agitation can sometimes promote precipitation.

- Prepare fresh solutions: It is highly recommended to prepare working solutions fresh for each experiment and use them promptly. Long-term storage of diluted aqueous solutions is not recommended.[\[1\]](#)[\[7\]](#)

Q4: What are the recommended storage conditions for **MLN120B** stock solutions?

A4: **MLN120B** stock solutions in DMSO should be aliquoted and stored at -20°C or -80°C.[\[1\]](#)[\[2\]](#)

This helps to avoid repeated freeze-thaw cycles which can degrade the compound. Stock solutions are generally stable for up to one month at -20°C and for longer periods (e.g., one year) at -80°C.[\[4\]](#)[\[7\]](#)

Troubleshooting Guide

Issue: Precipitate observed in the **MLN120B** stock solution in DMSO.

- Possible Cause: The compound may not be fully dissolved.
- Solution:
 - Warm the tube at 37°C for 10-15 minutes.[\[1\]](#)
 - Briefly sonicate the solution in an ultrasonic bath.[\[1\]](#)
 - Ensure you are using anhydrous DMSO, as absorbed moisture can reduce solubility.[\[4\]](#)

Issue: Cloudiness or precipitation appears immediately upon dilution of the DMSO stock into an aqueous medium.

- Possible Cause: The aqueous solubility limit has been exceeded.
- Solution:
 - Decrease the final concentration of **MLN120B** in your working solution.
 - Increase the final percentage of DMSO in your working solution, being mindful of the tolerance of your experimental system (typically <0.5% for cell-based assays).[\[1\]](#)

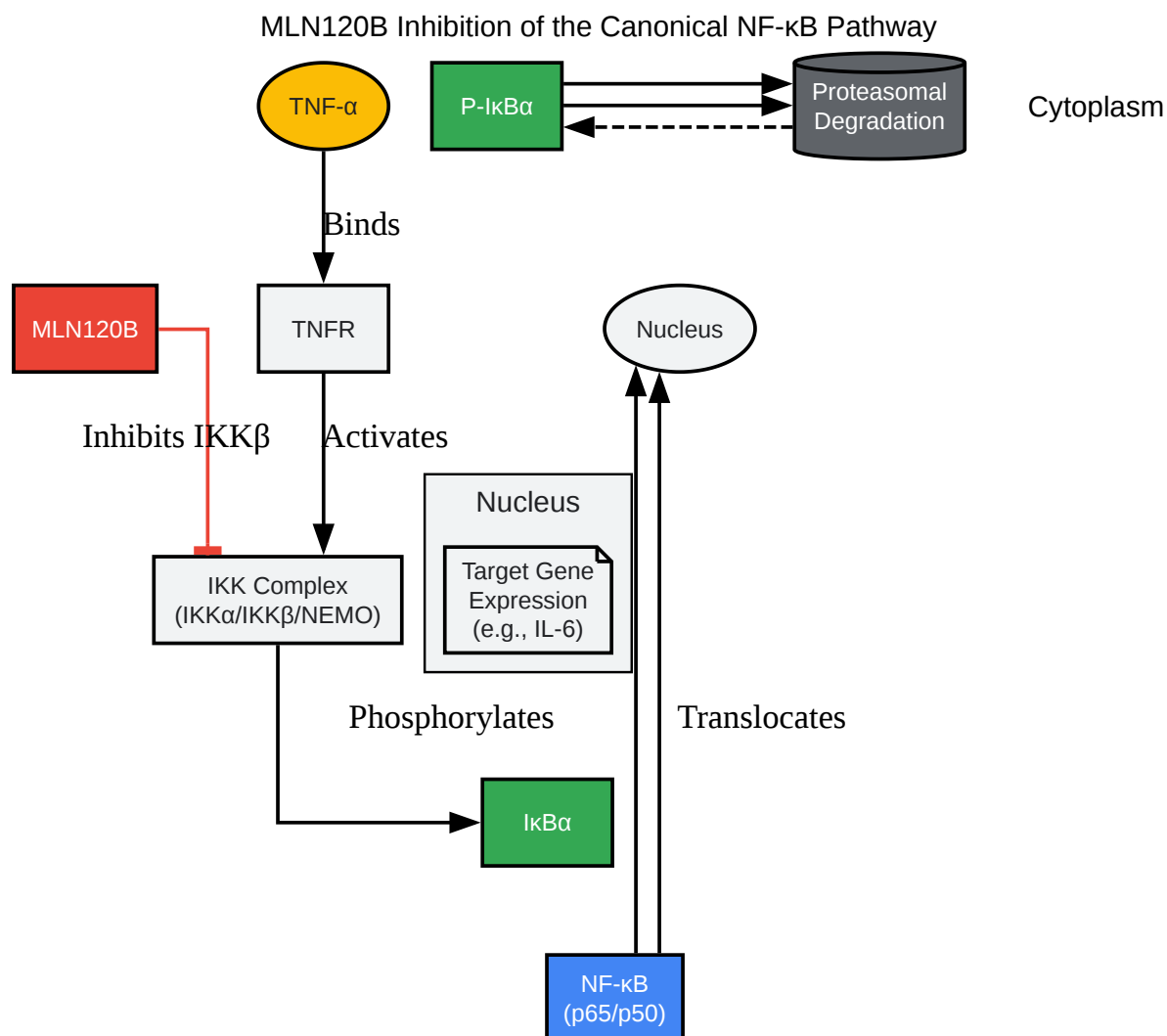
- Consider using a different formulation for in vivo studies, such as a suspension in 0.5% methylcellulose or a solution containing co-solvents like PEG300 and Tween-80.[2][3]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **MLN120B** in DMSO

- Materials:
 - **MLN120B** (MW: 366.8 g/mol)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Calibrated pipette
- Procedure:
 1. Weigh out the desired amount of **MLN120B** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.67 mg of **MLN120B**.
 2. Transfer the powder to a sterile microcentrifuge tube.
 3. Add the calculated volume of anhydrous DMSO. For a 10 mM solution with 3.67 mg of **MLN120B**, add 1 mL of DMSO.
 4. Vortex the tube until the compound is completely dissolved. If necessary, warm the tube briefly at 37°C or sonicate for a few minutes to aid dissolution.[1]
 5. Aliquot the stock solution into smaller volumes in sterile tubes to avoid repeated freeze-thaw cycles.
 6. Store the aliquots at -20°C or -80°C.[2]

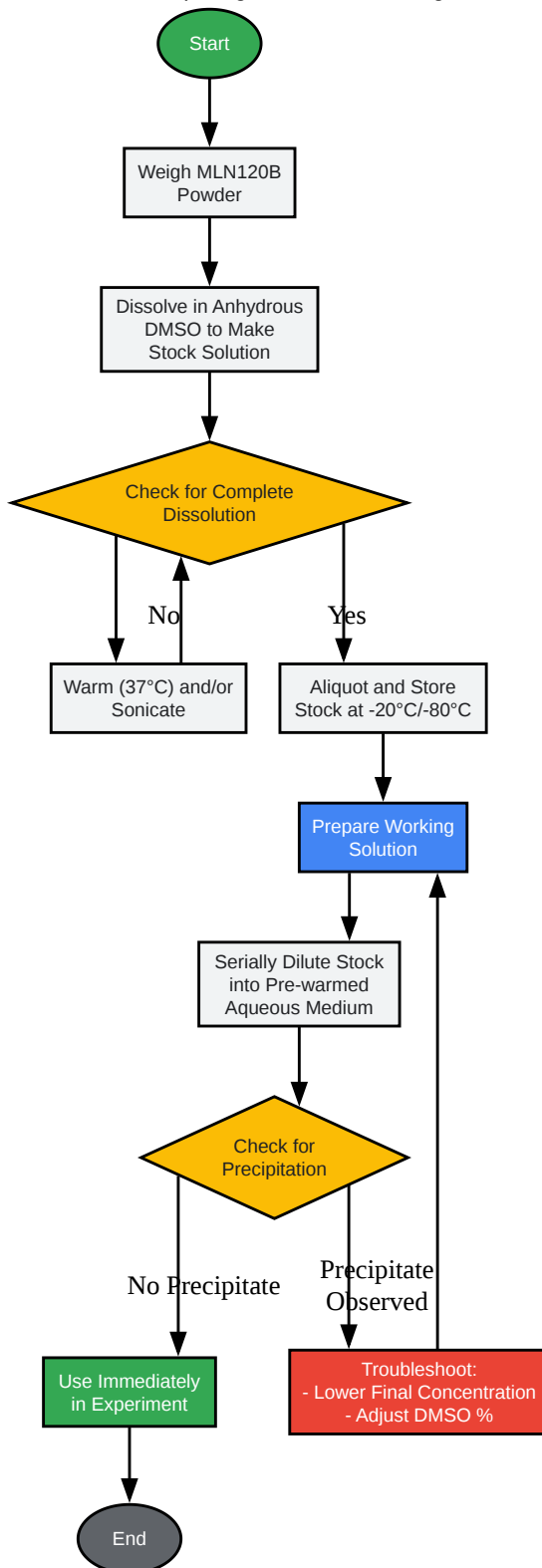
Visualizations



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Caption: **MLN120B** inhibits the canonical NF- κ B signaling pathway.

Workflow for Preparing MLN120B Working Solutions

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Caption: Recommended workflow for preparing **MLN120B** working solutions.

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